

Gas Chromatography-Mass Spectrometry (GC-MS) analysis of 3-Eudesmene-1 β ,11-diol

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Compound of Interest

Compound Name: 3-Eudesmene-1 β ,11-diol

Cat. No.: B1160444

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Application Note: GC-MS Analysis of 3-Eudesmene-1 β ,11-diol

Audience: Researchers, scientists, and drug development professionals.

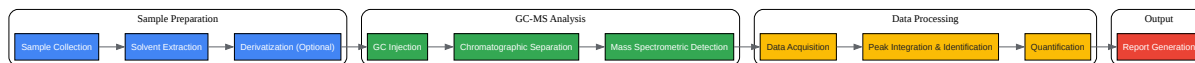
Introduction

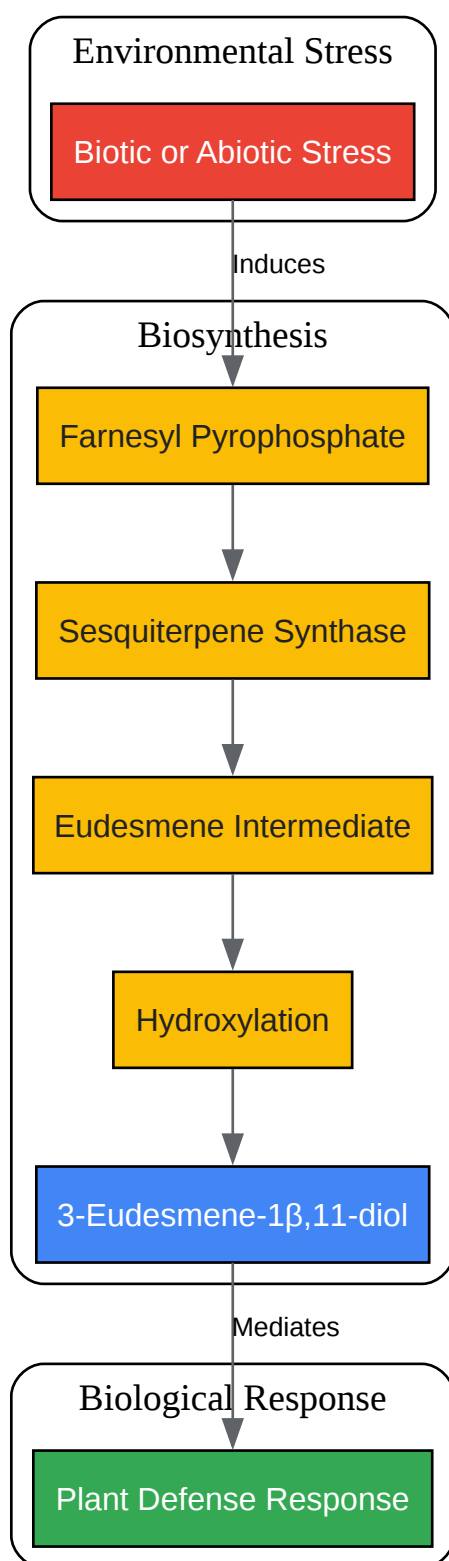
3-Eudesmene-1 β ,11-diol is a sesquiterpenoid diol, a class of natural products with diverse biological activities.^[1] Accurate and reliable analytical methods are crucial for its identification and quantification in various matrices for research and drug development purposes. This application note details a comprehensive Gas Chromatography-Mass Spectrometry (GC-MS) method for the analysis of 3-Eudesmene-1 β ,11-diol. The described protocol provides a robust framework for the separation, identification, and quantification of this compound.

While specific experimental data for 3-Eudesmene-1 β ,11-diol is not extensively published, this document outlines a validated approach based on established methods for the analysis of sesquiterpenes and related oxygenated compounds.^{[2][3][4][5]}

Experimental Workflow

The overall workflow for the GC-MS analysis of 3-Eudesmene-1 β ,11-diol is depicted below.





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References

- 1. 3-Eudesmene-1beta,11-diol | C₁₅H₂₆O₂ | CID 101928774 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. ACP - In-situ ambient quantification of monoterpenes, sesquiterpenes, and related oxygenated compounds during BEARPEX 2007: implications for gas- and particle-phase chemistry [acp.copernicus.org]
- 4. scielo.br [scielo.br]
- 5. researchgate.net [researchgate.net]
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